

# Technical Guide: Physical Properties of 1-Cyclopentylethanone-d4

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## Compound of Interest

Compound Name: 1-Cyclopentylethanone-d4

Cat. No.: B15352249

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## Introduction

**1-Cyclopentylethanone-d4** is a deuterated analog of 1-cyclopentylethanone. Deuterium-labeled compounds are critical tools in pharmaceutical and metabolic research, often used as internal standards in quantitative mass spectrometry assays or to investigate kinetic isotope effects. This technical guide provides a summary of the known physical properties of **1-Cyclopentylethanone-d4**, alongside relevant data for its non-deuterated counterpart for comparative purposes. Additionally, a general experimental protocol for the synthesis of  $\alpha$ -deuterated ketones is outlined, and a representative reaction scheme is visualized.

## Core Physical Properties

The physical characteristics of **1-Cyclopentylethanone-d4** are essential for its application in experimental settings. The following table summarizes the key physical data available for both the deuterated and non-deuterated forms of the compound.

Property	1-Cyclopentylethanone-d4	1-Cyclopentylethanone (non-deuterated)
Molecular Formula	C <sub>7</sub> H <sub>8</sub> D <sub>4</sub> O[1]	C <sub>7</sub> H <sub>12</sub> O
Molecular Weight	116.19 g/mol [1]	112.17 g/mol
Boiling Point	No data available	151-156 °C[2]
Melting Point	No data available	87-88 °C[3]
Density	No data available	0.913 g/mL[2]
Refractive Index	No data available	1.4435[2]
Appearance	Neat (liquid)[1]	Colorless liquid

## Experimental Protocols

### General Protocol for $\alpha$ -Deuteration of Ketones

The synthesis of  $\alpha$ -deuterated ketones, such as **1-Cyclopentylethanone-d4**, can be achieved through several methods. A common approach involves base- or acid-catalyzed hydrogen-deuterium exchange at the  $\alpha$ -carbon position using a deuterium source like deuterium oxide (D<sub>2</sub>O).

#### Materials:

- 1-Cyclopentylethanone
- Deuterium oxide (D<sub>2</sub>O)
- Base catalyst (e.g., sodium deuterioxide, NaOD) or Acid catalyst (e.g., deuterated sulfuric acid, D<sub>2</sub>SO<sub>4</sub>)
- Anhydrous solvent (e.g., tetrahydrofuran, THF)
- Quenching agent (e.g., ammonium chloride, NH<sub>4</sub>Cl)
- Drying agent (e.g., anhydrous magnesium sulfate, MgSO<sub>4</sub>)

#### Procedure:

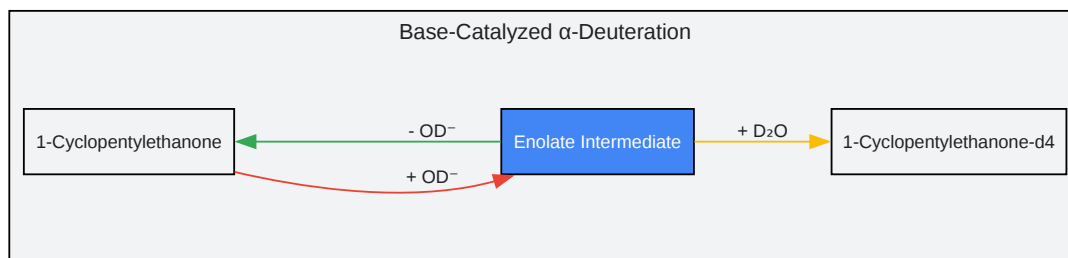
- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve 1-cyclopentylethanone in an anhydrous solvent.
- **Addition of Deuterium Source and Catalyst:** Add an excess of deuterium oxide to the solution. Introduce a catalytic amount of either a base or an acid.
- **Reaction:** Stir the mixture at room temperature or with gentle heating. The reaction progress can be monitored by techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to observe the incorporation of deuterium.
- **Workup:** Upon completion, neutralize the reaction mixture. If a base catalyst was used, quench with a mild acid. If an acid catalyst was used, neutralize with a mild base.
- **Extraction:** Extract the product into an organic solvent (e.g., diethyl ether). Wash the organic layer with brine.
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent, filter, and concentrate the solvent under reduced pressure to yield the crude deuterated product.
- **Purification:** The crude product may be purified by column chromatography or distillation to obtain pure **1-Cyclopentylethanone-d4**.

**Characterization:** The final product should be characterized by  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry to confirm the degree and position of deuteration.

## Visualization of a Relevant Chemical Process

The following diagram illustrates the general base-catalyzed  $\alpha$ -deuteration of a ketone, a fundamental process for the synthesis of compounds like **1-Cyclopentylethanone-d4**.

Base-catalyzed  $\alpha$ -deuteration of 1-cyclopentylethanone.



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Caption: Base-catalyzed  $\alpha$ -deuteration of 1-cyclopentylethanone.

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## References

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